

3-(3-Methoxyphenyl)thiomorpholine basic properties

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Compound of Interest

Compound Name:	3-(3-Methoxyphenyl)thiomorpholine
CAS No.:	914349-59-0
Cat. No.:	B1418717

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An In-Depth Technical Guide to **3-(3-Methoxyphenyl)thiomorpholine**: Core Properties and Applications

Introduction

3-(3-Methoxyphenyl)thiomorpholine is a heterocyclic compound featuring a central thiomorpholine ring substituted at the 3-position with a 3-methoxyphenyl group. As a member of the thiomorpholine class, a scaffold of significant interest in medicinal chemistry, this molecule serves as a valuable building block for the synthesis of more complex, biologically active compounds.[1][2] The unique combination of the flexible, saturated thiomorpholine ring and the electronically distinct methoxy-substituted aromatic ring imparts specific physicochemical properties that are crucial for its application in drug discovery and chemical synthesis.

This guide provides a comprehensive overview of the core basic properties of **3-(3-Methoxyphenyl)thiomorpholine**, intended for researchers, scientists, and drug development professionals. We will delve into its chemical and physical characteristics, plausible synthetic

routes, spectroscopic signature, and the broader pharmacological context that makes the thiomorpholine scaffold a privileged structure in modern pharmaceutical research.[1][3]

Physicochemical Properties

The fundamental properties of **3-(3-Methoxyphenyl)thiomorpholine** are summarized below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ NOS	
Molecular Weight	209.31 g/mol	
Appearance	Solid	
CAS Number	914349-59-0	[4]
SMILES String	COc1cccc(c1)C2CSCCN2	
InChI Key	LETNFDFQIZLGNU-UHFFFAOYSA-N	
Purity	Typically offered at ≥95%	[4]
Storage Class	11 (Combustible Solids)	
WGK	WGK 3 (severe hazard to water)	

Synthesis and Workflow

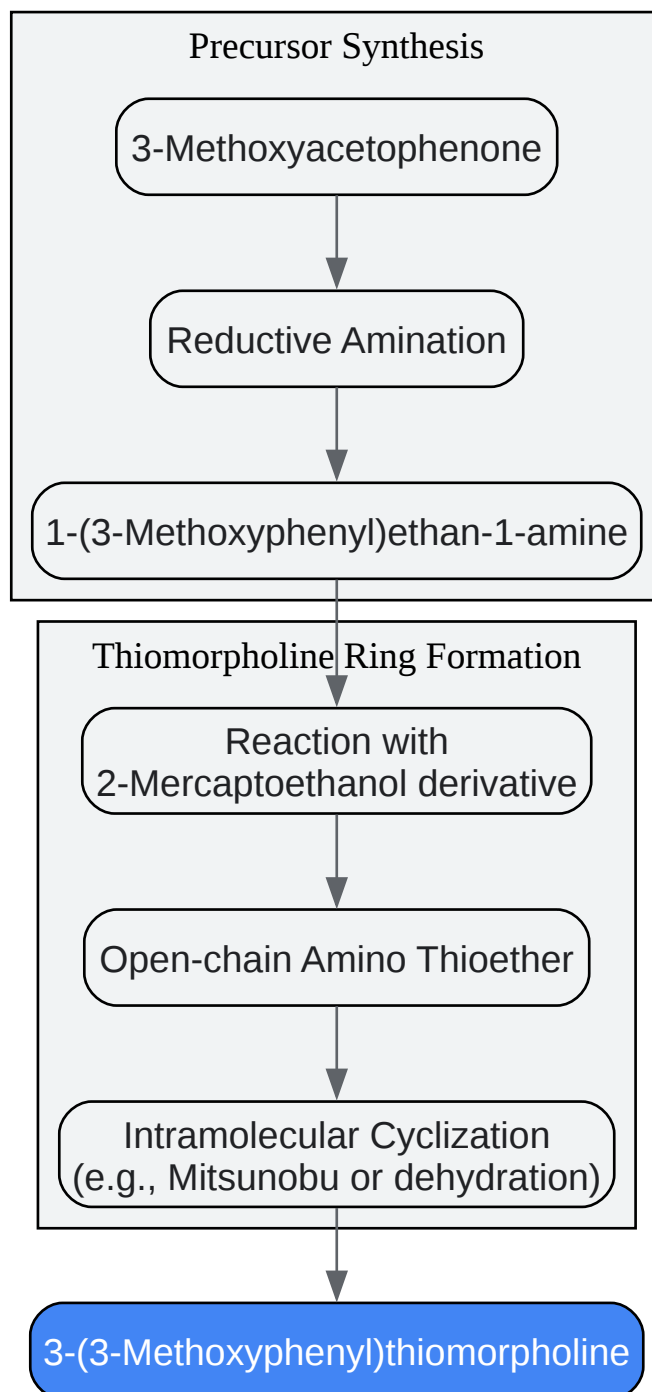
While specific, peer-reviewed synthetic procedures for **3-(3-Methoxyphenyl)thiomorpholine** are not extensively detailed in public literature, a logical and representative synthesis can be proposed based on established organic chemistry principles for constructing thiomorpholine rings.[5] A common approach involves the cyclization of an appropriate amino-thiol precursor.

Representative Synthetic Protocol

A plausible route could involve the reaction of 2-amino-1-(3-methoxyphenyl)ethan-1-ol with a suitable sulfur-containing cyclizing agent or a multi-step process involving protection, activation,

and cyclization steps. An alternative, and often more direct, method is the intramolecular cyclization of a precursor containing both the amine and a leaving group-activated thiol or vice-versa.

The following diagram outlines a conceptual workflow for a potential synthesis, highlighting the key transformations required.



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Conceptual workflow for the synthesis of 3-(3-Methoxyphenyl)thiomorpholine.

Causality in Experimental Choices:

- Reductive Amination: This is a robust and widely used method for converting ketones to amines, providing the core nitrogen atom of the heterocyclic ring.
- Intramolecular Cyclization: This key step forms the thiomorpholine ring. The choice of cyclization conditions (e.g., acid-catalyzed dehydration or Mitsunobu reaction) would depend on the specific functional groups present in the open-chain intermediate to ensure high yield and minimize side reactions.

Spectroscopic Characterization

Spectroscopic analysis is critical for confirming the identity and purity of **3-(3-Methoxyphenyl)thiomorpholine**.^{[6][7]} The expected spectral data are outlined below, based on the molecule's structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H-NMR:
 - Aromatic Protons (approx. δ 6.7-7.3 ppm): The four protons on the methoxyphenyl ring would appear as a complex multiplet pattern characteristic of a 1,3-disubstituted benzene ring.
 - Thiomorpholine Protons (approx. δ 2.5-4.5 ppm): The protons on the thiomorpholine ring (CH, CH₂, CH₂) would exhibit complex and overlapping multiplets due to their diastereotopic nature and coupling with each other. The proton at the C3 position, adjacent to the phenyl ring, would likely appear as a distinct multiplet.
 - Methoxy Protons (approx. δ 3.8 ppm): A sharp singlet integrating to three protons is expected for the -OCH₃ group.^[8]
 - Amine Proton (variable): The N-H proton would appear as a broad singlet, with its chemical shift being highly dependent on solvent and concentration.

- ^{13}C -NMR:
 - Aromatic Carbons (approx. δ 110-160 ppm): Six distinct signals are expected. The carbon attached to the oxygen of the methoxy group would be the most downfield (around 160 ppm), followed by the carbon attached to the thiomorpholine ring.[8]
 - Methoxy Carbon (approx. δ 55 ppm): A single peak for the $-\text{OCH}_3$ carbon.
 - Thiomorpholine Carbons (approx. δ 30-60 ppm): Three signals corresponding to the carbons of the thiomorpholine ring.

Infrared (IR) Spectroscopy

- $\sim 3300\text{ cm}^{-1}$: N-H stretching vibration (secondary amine).
- $\sim 3100\text{-}3000\text{ cm}^{-1}$: Aromatic C-H stretching.
- $\sim 2950\text{-}2850\text{ cm}^{-1}$: Aliphatic C-H stretching from the thiomorpholine ring and methoxy group.
- $\sim 1600\text{ cm}^{-1}$ & $\sim 1480\text{ cm}^{-1}$: Aromatic C=C stretching vibrations.[8]
- $\sim 1250\text{ cm}^{-1}$: Aryl-O- CH_3 stretching (asymmetric).
- $\sim 1040\text{ cm}^{-1}$: Aryl-O- CH_3 stretching (symmetric).

Mass Spectrometry (MS)

- The electron ionization (EI) mass spectrum would be expected to show a molecular ion (M^+) peak at $m/z = 209$, corresponding to the molecular weight of the compound.

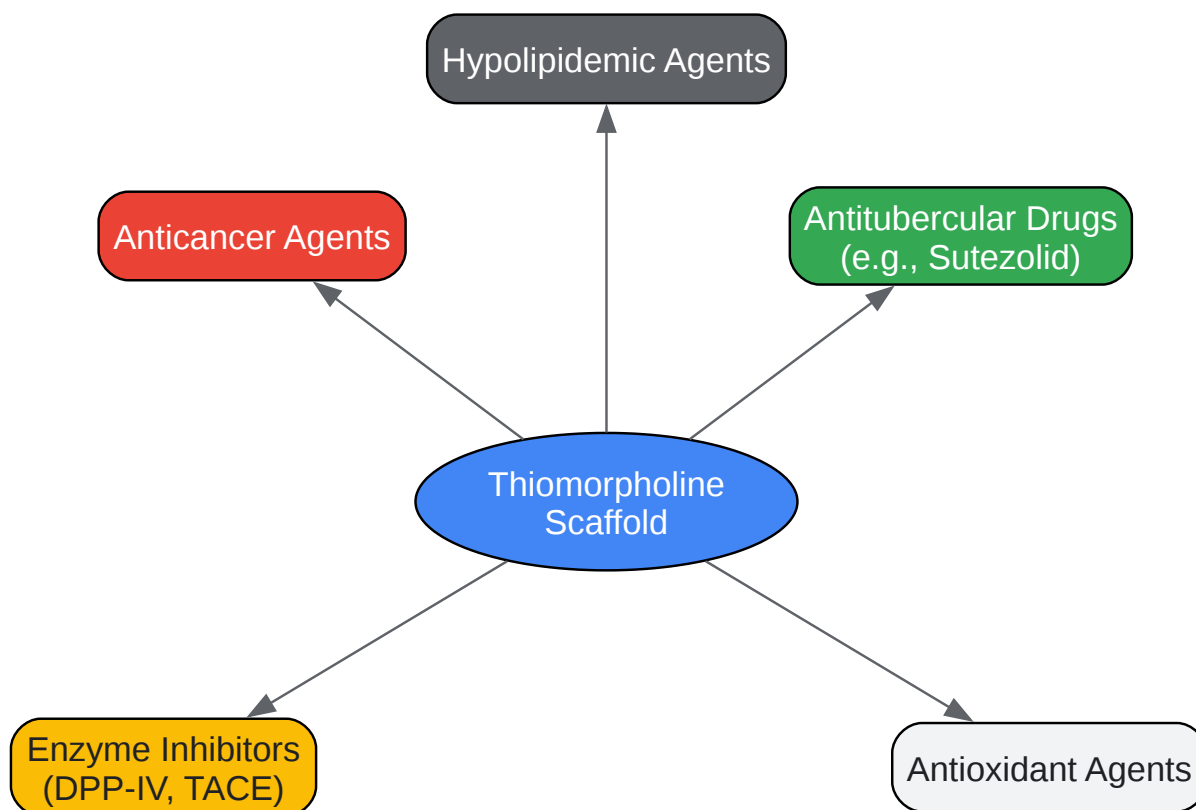
Biological and Pharmacological Context

While **3-(3-methoxyphenyl)thiomorpholine** is primarily a building block, the thiomorpholine scaffold itself is a "privileged" structure in medicinal chemistry, meaning it is a recurring motif in a wide range of biologically active compounds.[1][3][9] Its unique properties, including water solubility, weak basicity, and low toxicity, make it an attractive component for enhancing the pharmacokinetic profiles of drug candidates.[9]

Derivatives of thiomorpholine have demonstrated a vast array of pharmacological activities, including:

- Anticancer[9]
- Antitubercular[2]
- Antioxidant[2]
- Hypolipidemic[1][2]
- Antimalarial[2]
- Enzyme Inhibition: Including dipeptidyl peptidase IV (DPP-IV) inhibitors for type 2 diabetes and tumor necrosis factor- α -converting enzyme (TACE) inhibitors for rheumatoid arthritis.[1]

The following diagram illustrates the diverse therapeutic areas where the thiomorpholine scaffold has shown potential.



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